

Technical Guide: Preparation of N-Hydroxy-N-phenylacetamide[1][2]

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Compound of Interest

Compound Name: *N-Hydroxy-N-phenylacetamide*

CAS No.: 1795-83-1

Cat. No.: B1220185

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Executive Summary

This technical guide details the preparation, purification, and characterization of **N-Hydroxy-N-phenylacetamide** (also known as N-phenylacetohydroxamic acid or N-acetyl-N-phenylhydroxylamine).[1]

While structurally similar to acetanilide, the presence of the N-hydroxy group introduces significant reactivity differences, specifically the potential for the Bamberger rearrangement under acidic conditions and competition between N- and O-acylation. This guide prioritizes a two-step sequence: the partial reduction of nitrobenzene to N-phenylhydroxylamine, followed by controlled N-acylation. This route offers the highest fidelity for research-grade purity compared to "one-pot" reductive acetylations.[1]

Chemical Identity & Fundamental Properties[3][4][5]

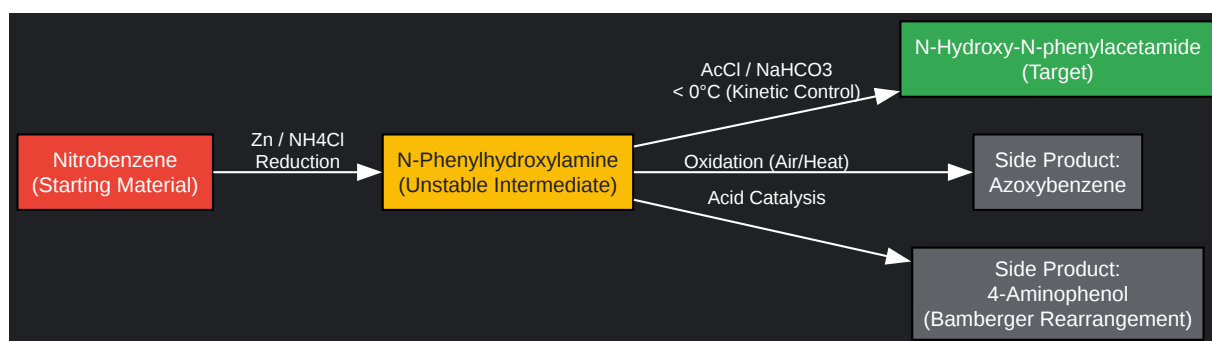
Before initiating synthesis, it is critical to distinguish the target molecule from its non-hydroxylated analog, acetanilide, and its rearrangement products.

| Property | Specification | Notes |
|---------------|-----------------------------|---|
| IUPAC Name | N-Hydroxy-N-phenylacetamide | Synonyms: N-Acetyl-N-phenylhydroxylamine |
| CAS Registry | 1795-83-1 | Do not confuse with Acetanilide (103-84-4) |
| Formula | | MW: 151.16 g/mol |
| Melting Point | 66–69 °C | Acetanilide melts at ~114 °C. A high MP indicates loss of the -OH group.[1][2][3] |
| pKa | ~8.0–8.5 | Weakly acidic due to the hydroxamic -OH.[1] Soluble in dilute alkali.[1] |
| Appearance | White to off-white needles | Oxidizes to pink/brown upon prolonged air exposure.[1] |

Synthetic Strategy: The Kinetic Control Pathway

The synthesis relies on the nucleophilicity of the nitrogen atom in N-phenylhydroxylamine.[1] The critical challenge is preventing O-acylation (forming the ester) and over-acylation (forming the N,O-diacetyl derivative).

Reaction Pathway Visualization



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Figure 1: Reaction pathway highlighting the critical intermediate and potential divergence points.

Method A: Stepwise Reduction and Acylation (Gold Standard)

This protocol is adapted from standard Organic Syntheses methodologies, optimized for reproducibility and safety.^[1]

Phase 1: Preparation of N-Phenylhydroxylamine

Caution: N-Phenylhydroxylamine is a skin sensitizer and potential mutagen.^[1] Nitrobenzene is toxic.^[4] Work in a fume hood.

- Reagents:
 - Nitrobenzene (0.1 mol, ~12.3 g)
 - Ammonium Chloride (0.12 mol, ~6.5 g)
 - Zinc Dust (0.2 mol, ~13 g) — Must be high quality/activated.
 - Water (200 mL)
- Protocol:
 - Dissolve NH_4Cl in water in a 500 mL beaker. Add nitrobenzene.^{[1][5][6]}
 - Stir vigorously (mechanical stirring preferred) to create an emulsion.
 - Add Zinc dust in small portions over 15–20 minutes.
 - Control Point: The temperature will rise. Maintain between 60–70°C. Do not exceed 75°C to prevent reduction to aniline.^[1]

- After addition, stir for another 15 minutes. The smell of nitrobenzene (almond-like) should diminish significantly.
- Filter the hot solution immediately to remove Zinc oxide.[1]
- Saturate the filtrate with NaCl and cool in an ice bath.[1] Long yellow needles of N-phenylhydroxylamine will crystallize.
- Yield Check: Filter and dry. Use immediately for Phase 2. (MP should be $\sim 81^{\circ}\text{C}$).[7]

Phase 2: Selective N-Acylation[2]

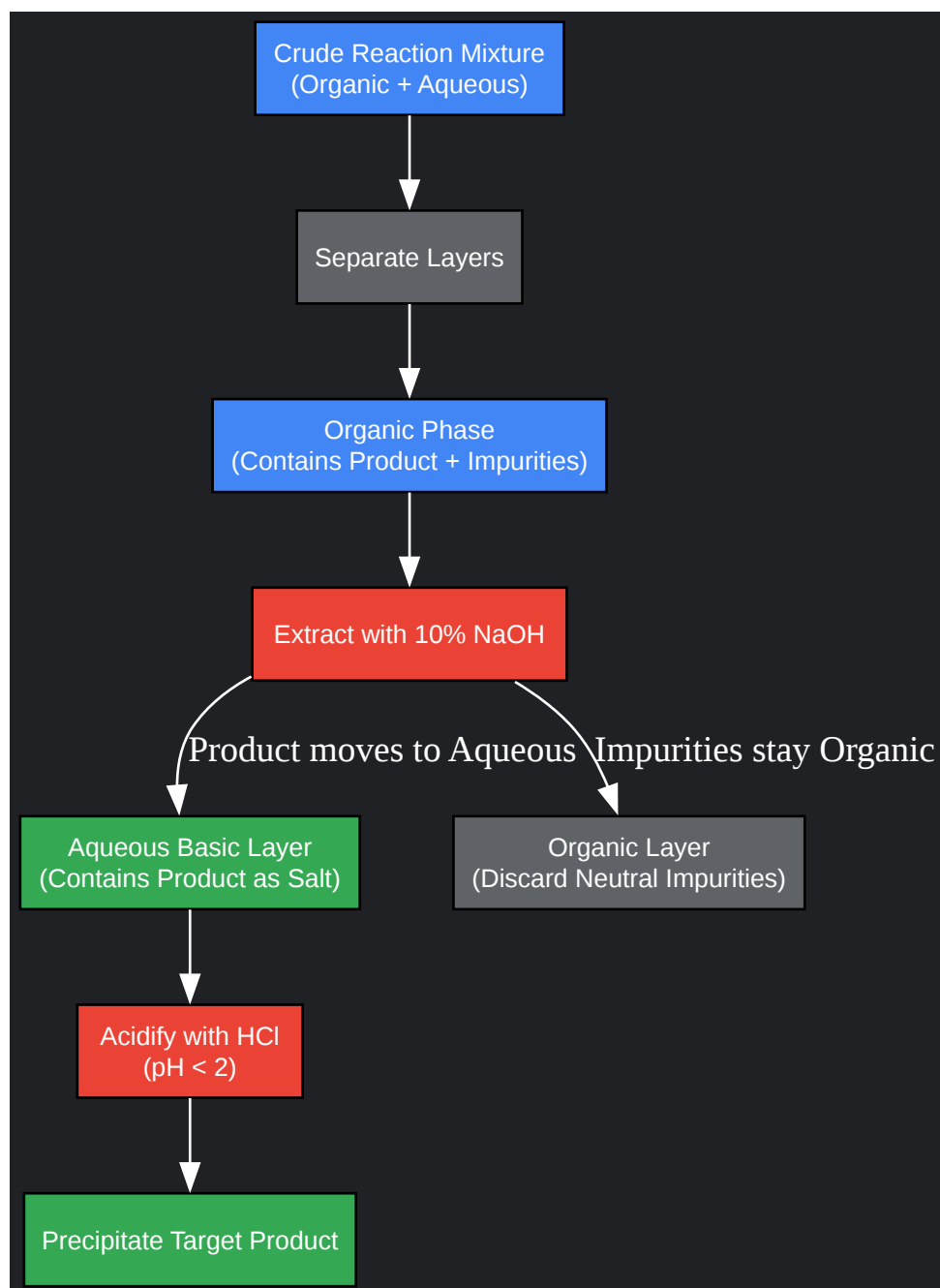
- Reagents:
 - Fresh N-Phenylhydroxylamine (from Phase 1)
 - Acetyl Chloride (1.1 eq) or Acetic Anhydride
 - Sodium Bicarbonate (NaHCO_3)
 - Solvent: Diethyl Ether or THF (dry)
 - Water[5][8]
- Protocol:
 - Dissolve N-phenylhydroxylamine in ether/THF in a flask equipped with a thermometer.
 - Prepare a slurry of NaHCO_3 (excess, ~ 1.5 eq) in a small amount of water and add to the flask.
 - Critical Step: Cool the mixture to -5°C to 0°C using an ice-salt bath.
 - Add Acetyl Chloride dropwise over 30–45 minutes.

- Mechanistic Insight: Low temperature favors the kinetic attack of the nitrogen lone pair on the acyl chloride. Higher temperatures promote thermodynamic rearrangement or O-acylation.
- Stir for 30 minutes at 0°C.
- Allow to warm to room temperature.^[1]

Phase 3: Purification (The "Acid-Base Switch")

This purification strategy exploits the acidity of the hydroxamic acid (

) to separate it from neutral impurities (like unreacted nitrobenzene or azoxybenzene).



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Figure 2: Purification workflow utilizing the specific pKa properties of hydroxamic acids.[1]

- Separate the organic layer.[1][7]
- Extract the organic layer with 10% NaOH (2x).[8] The product moves to the aqueous phase as the sodium salt (

).

- Discard the organic layer (removes neutral side products).[1]
- Wash the aqueous basic layer once with fresh ether to remove trace organics.[1]
- Precipitation: Cool the aqueous layer and slowly acidify with dilute HCl. The product will precipitate as white crystals.[1]
- Recrystallize from benzene/petroleum ether or hot water.[1]

Quality Control & Characterization

A self-validating protocol requires confirmation of identity.

A. The Ferric Chloride Test (Colorimetric Validation)

Hydroxamic acids form stable, colored complexes with Fe(III).

- Procedure: Dissolve a few crystals of the product in ethanol. Add 1 drop of 5% FeCl solution.
- Result: A deep violet-red or purple color confirms the presence of the hydroxamic acid moiety.[1]
- Note: Acetanilide (the non-hydroxy analog) will not give this color.

B. Spectroscopic Data

| Technique | Expected Signal | Interpretation |
|--------------------|-------------------------|--|
| IR | Broad band 3100–3200 cm | O-H stretch (H-bonded) |
| IR | Strong peak ~1650 cm | C=O[1] (Amide I) |
| ¹ H NMR | 2.1 (s, 3H) | Acetyl methyl group |
| ¹ H NMR | 7.2–7.5 (m, 5H) | Aromatic protons |
| ¹ H NMR | 10.5–11.0 (br s, 1H) | N-OH proton (exchangeable with D O) |

Applications in Drug Discovery

Researchers utilize **N-Hydroxy-N-phenylacetamide** primarily for its metal-chelating properties.
[1]

- Metalloprotease Inhibition: The hydroxamic acid group () is a classic zinc-binding group (ZBG) in Matrix Metalloproteinase (MMP) inhibitors. This molecule serves as a simplified fragment for structure-activity relationship (SAR) studies.[1]
[9]
- Siderophore Mimicry: Used to model iron transport systems in bacteria.[1]
- Analytical Chemistry: Under the name "N-benzoyl-N-phenylhydroxylamine" (a close analog), these compounds are standard reagents for the gravimetric determination of Vanadium, Titanium, and Copper.

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